Introduction: The Significance of 16-oxo-ethinylestradiol

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Compound of Interest

Compound Name:	*16-Oxo-ethinylestradiol*
CAS No.:	*1350468-76-6*
Cat. No.:	*B601988*

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17α-ethinylestradiol (EE), a potent synthetic estrogen, has been a cornerstone of oral contraceptives for decades.[1] Its metabolic fate and potential degradation products are of significant interest to drug development professionals and regulatory bodies. **16-oxo-ethinylestradiol**, also known as Ethinyl Estradiol Impurity H, is a critical molecule in this context.[2] It represents a metabolite formed through the oxidation of the steroid's D-ring. Understanding its synthesis is crucial for creating analytical standards to ensure the purity and safety of pharmaceutical formulations. Furthermore, access to this compound allows researchers to study its specific biological activity and toxicological profile, contributing to a more complete understanding of ethinylestradiol's pharmacology.

This guide provides a comprehensive overview of a robust synthetic strategy for **16-oxo-ethinylestradiol**, starting from the readily available ethinylestradiol. It further details the essential analytical techniques required for its structural confirmation and purity assessment, offering a field-proven framework for researchers in steroid chemistry and drug metabolism.

Part 1: A Strategic Approach to Synthesis

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The direct oxidation of ethinylestradiol to its 16-oxo derivative is challenging due to the presence of multiple reactive sites, including a phenolic A-ring and two hydroxyl groups. A successful synthesis, therefore, hinges on a strategic application of protecting groups to ensure regioselectivity, followed by the introduction and oxidation of the C16-hydroxyl group.

The proposed pathway involves a logical sequence of protection, functionalization, oxidation, and deprotection. This approach is designed to maximize yield and minimize side-product formation, which is critical for producing a high-purity analytical standard.

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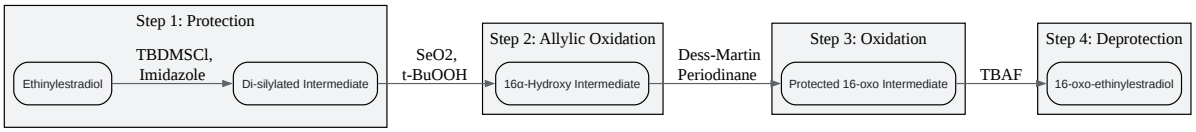

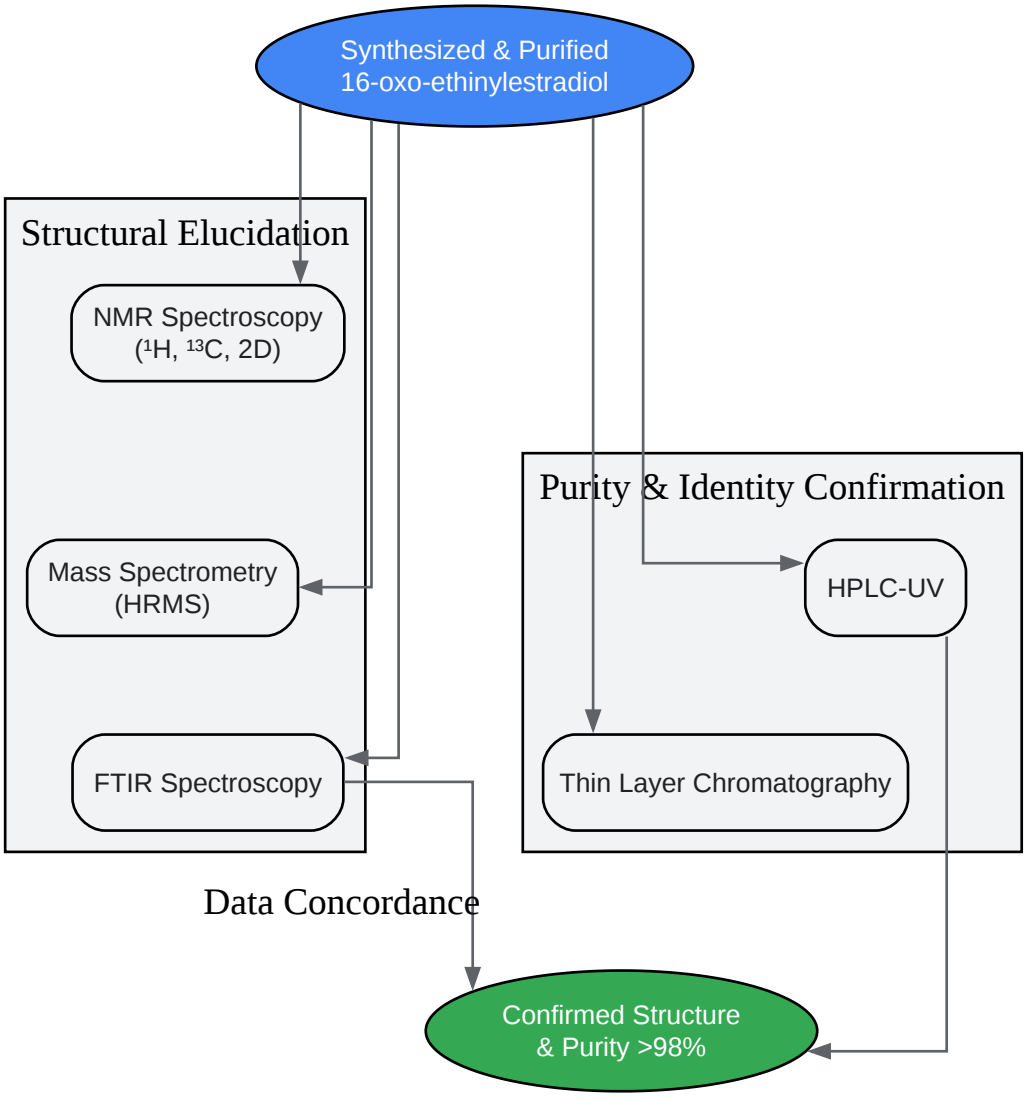

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Sources

- 1. Ethinylestradiol | C20H24O2 | CID 5991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. esschemco.com [esschemco.com]
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